

Structure-Activity Relationship of 5-Aminopyrazole Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name: 5-amino-3-(cyanomethyl)-1-phenyl-1H-pyrazole-4-carbonitrile

CAS No.: 7152-40-1

Cat. No.: B1266370

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Executive Summary & Scaffold Significance

The 5-aminopyrazole (5-AP) core is a privileged scaffold in medicinal chemistry, distinct from its regioisomer 3-aminopyrazole due to its unique hydrogen-bonding capabilities and electronic distribution. It serves as a critical bioisostere for the purine ring in ATP-competitive kinase inhibitors (e.g., JNK3, p38 MAPK, EGFR) and as a precursor for fused bicyclic systems like pyrazolo[1,5-a]pyrimidines.

Key Differentiator: Unlike generic pyrazoles, the C5-amino group functions as a dual anchor:

- Primary H-bond donor in the hinge region of kinase domains.
- Synthetic handle for annulation reactions to generate fused heterocyclic leads with superior selectivity profiles.

Comparative Analysis: Performance vs. Alternatives

This section objectively compares 5-aminopyrazoles against their primary structural alternatives: 3-aminopyrazoles (regioisomers) and Fused Pyrazolo-systems.

5-Aminopyrazoles vs. 3-Aminopyrazoles

While tautomerically related, the fixed regiochemistry of N-substituted derivatives drastically alters biological activity.

Feature	5-Aminopyrazole (5-AP)	3-Aminopyrazole (3-AP)	Impact on Drug Design
H-Bond Geometry	Donor (NH2) and Acceptor (N2) are proximal (1,2-relationship).	Donor (NH2) and Acceptor (N2) are distal.	5-AP mimics the Adenine hinge-binding motif more effectively.
Electronic Character	C4 is highly nucleophilic; prone to electrophilic substitution.	C4 is less reactive due to distance from the amino push.	5-AP allows easier introduction of "warheads" (e.g., Michael acceptors) at C4.
Kinase Selectivity	High (e.g., JNK3 over p38α). ^{[1][2]}	Moderate to Low.	5-AP is preferred for isoform-selective inhibitor design.

Monocyclic vs. Fused Systems (Fragment-to-Lead Evolution)

The 5-AP scaffold often serves as a "fragment" that is evolved into a "fused lead."

- Monocyclic 5-AP: High ligand efficiency (LE), moderate potency (IC₅₀ ~ μM range). Best for initial screening.
- Fused Pyrazolo[1,5-a]pyrimidine: Lower LE, high potency (IC₅₀ ~ nM range). The fusion locks the conformation, reducing entropic penalty upon binding.

Experimental Data Snapshot (JNK3 Inhibition): Data based on SAR studies of aminopyrazole derivatives (e.g., Compound 26n).

Compound Class	Structure Type	JNK3 IC50 (nM)	Selectivity (vs. p38α)
Fragment A	Monocyclic 5-AP (N1-aryl)	1,200	< 10-fold
Lead B	5-AP with C4-amide extension	24	> 100-fold
Fused Lead C	Pyrazolo[1,5-a]pyrimidine	3	> 500-fold

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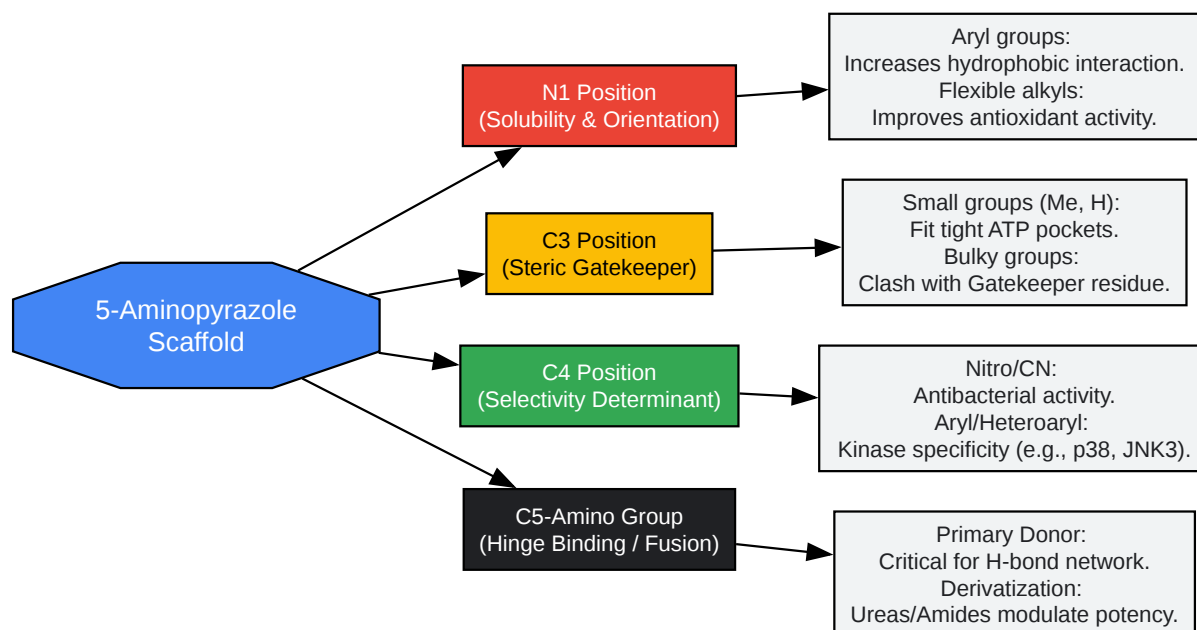
Insight: While fused systems are more potent, optimized monocyclic 5-APs (Lead B) offer better solubility and pharmacokinetic (PK) profiles, specifically regarding brain penetration for neurodegenerative targets.

Deep Dive: Structure-Activity Relationship (SAR)

The biological activity of 5-APs is governed by four critical vectors.

SAR Logic Diagram

The following diagram maps the functional consequences of modifications at specific positions.



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Caption: Functional mapping of the 5-aminopyrazole scaffold. Each position dictates a specific pharmacological outcome.

Detailed Mechanistic Analysis

- **N1 Position (The Anchor):**
 - Effect: Controls the orientation of the pyrazole ring within the active site.
 - Optimization: N1-Aryl groups (e.g., 2,6-dichlorophenyl) are standard for p38 MAPK inhibitors to fill the hydrophobic pocket. However, N1-alkyl chains are preferred for antioxidant applications to improve membrane permeability.
- **C3 Position (The Gatekeeper):**
 - Effect: Steric tolerance.
 - Optimization: Methyl or Hydrogen is preferred here. Large substituents at C3 often cause steric clashes with the "gatekeeper" residue (e.g., Thr, Met) in kinase domains, abolishing

activity.

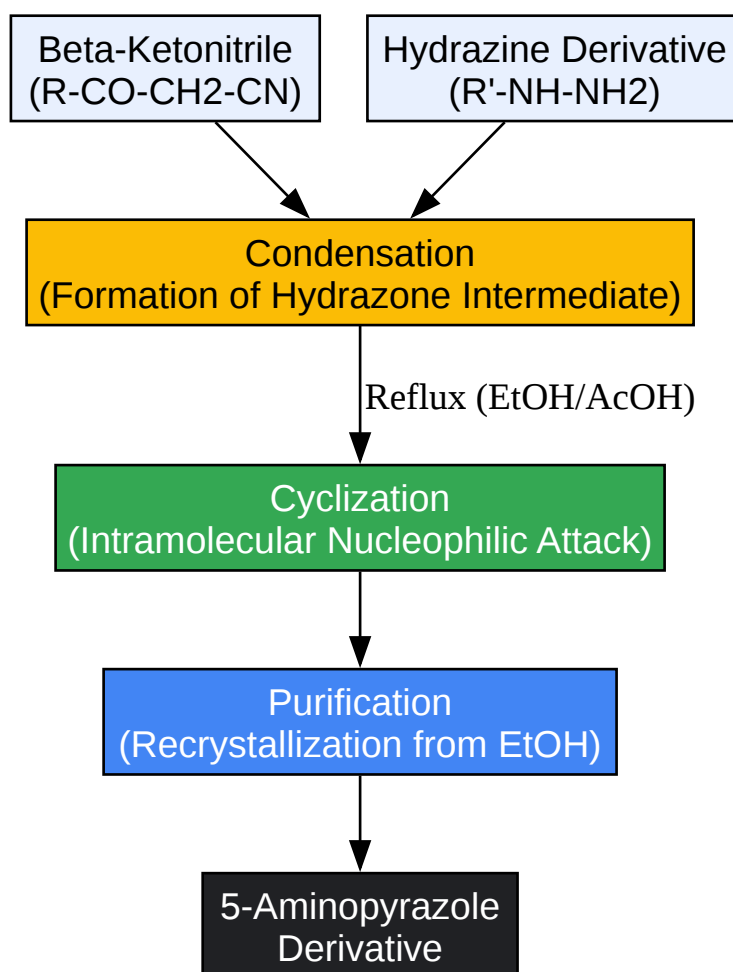
- C4 Position (The Warhead Vector):
 - Effect: This is the most modifiable position.
 - Optimization:
 - Kinase Inhibition:[1][2][3][4] Introduction of aromatic rings or amide linkers targets the "back pocket" of the enzyme.
 - Antimicrobial:[5][6][7][8][9][10] Electron-withdrawing groups (Nitro, Cyano) at C4 significantly enhance antibacterial efficacy (e.g., against *S. aureus*).
- C5-Amino Group (The Hinge Binder):
 - Effect: Essential for ATP-mimicry.
 - Optimization: Leaving it free (-NH₂) is often required for the primary H-bond donor interaction with the kinase hinge region (e.g., Glu/Met backbone carbonyls). Acylation (amides) can improve metabolic stability but may reduce potency unless the carbonyl creates a new interaction.

Experimental Protocols

To ensure reproducibility and trust, the following protocols utilize the most robust synthesis method (

-ketonitrile route) and a standard biological validation assay.

Synthesis Workflow (Graphviz)



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Caption: General synthesis route via the condensation of

-ketonitriles with hydrazines.

Step-by-Step Synthesis Protocol

Objective: Synthesis of 1-phenyl-3-methyl-5-aminopyrazole.

- Reagent Preparation: Dissolve 10 mmol of 3-aminocrotononitrile (or equivalent -ketonitrile precursor) in 20 mL of absolute ethanol.
- Addition: Add 10 mmol of phenylhydrazine dropwise to the solution while stirring.
- Catalysis: Add 3-4 drops of Glacial Acetic Acid (catalyst).

- Reflux: Heat the mixture to reflux (approx. 78°C) for 3–6 hours. Monitor reaction progress via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Pour onto crushed ice/water (50 mL).
 - The solid precipitate is the crude 5-aminopyrazole.
- Purification: Filter the solid and recrystallize from ethanol to obtain pure crystals.
- Validation: Confirm structure via ¹H-NMR (Look for the characteristic C4-H singlet around 5.5 ppm and NH₂ broad singlet).

Kinase Inhibition Assay Protocol (In Vitro)

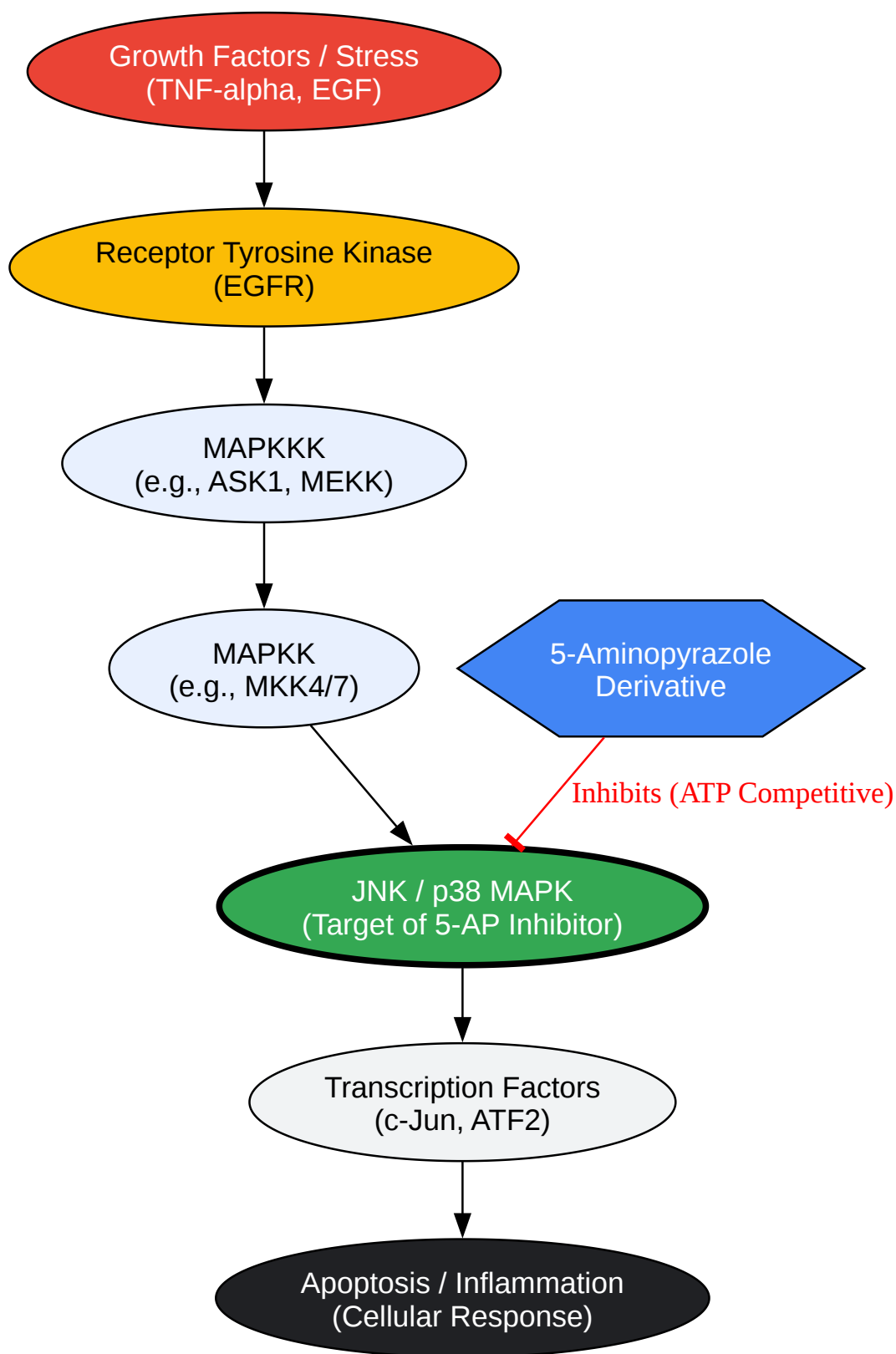
Objective: Determine IC₅₀ of the synthesized derivative against JNK3.

- Assay Buffer: Prepare buffer containing 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, and 0.01% Brij-35.
- Enzyme Mix: Dilute recombinant human JNK3 kinase to 5 nM in assay buffer.
- Substrate: Use ATF2 peptide substrate (2 μM) and ATP (at K_m concentration, typically 10-50 μM).
- Compound Addition:
 - Dissolve 5-AP derivative in DMSO.
 - Prepare 10-point serial dilutions.
 - Add 1 μL of compound to 384-well plate.
- Reaction:
 - Add Enzyme Mix and incubate for 15 mins (pre-incubation).

- Add Substrate/ATP mix to initiate reaction.
- Incubate for 60 mins at room temperature.
- Detection: Use ADP-Glo™ or similar luminescent assay to quantify ATP consumption.
- Analysis: Fit data to a sigmoidal dose-response curve to calculate IC50.

Mechanism of Action: Signaling Pathway

The primary utility of 5-aminopyrazoles in oncology is the inhibition of the MAPK signaling cascade.



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Caption: 5-aminopyrazoles intercept the MAPK pathway by competitively inhibiting the phosphorylation of downstream transcription factors.

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